Technical Guide: Reproducibility & Application of 2-Fluoro-1-iodo-3-nitrobenzene[1]

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Compound of Interest	
Compound Name:	*2-Fluoro-1-iodo-3-nitrobenzene*
CAS No.:	*1261782-23-3*
Cat. No.:	*B2521477*

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Executive Summary

2-Fluoro-1-iodo-3-nitrobenzene is a high-value trisubstituted arene scaffold used primarily in the synthesis of kinase inhibitors and indole-based therapeutics.[1] Its utility stems from the unique orthogonal reactivity of its three functional groups:

- Iodide (C-1): Highly reactive handle for Pd-catalyzed cross-couplings (Suzuki, Sonogashira) at low temperatures.[1]
- Fluorine (C-2): Modulates metabolic stability and pKa; serves as a potential handle for SNAr reactions after the iodine has been functionalized.[1]
- Nitro (C-3): A latent amine precursor that activates the ring for nucleophilic attack but remains inert to oxidative addition conditions.[1]

This guide addresses the reproducibility challenges associated with this molecule, specifically comparing its performance against bromo- and chloro- analogs to justify its selection in complex synthesis.[1][2]

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Chemical Profile & Physical Properties[3][4][5]

Property	Data
IUPAC Name	2-Fluoro-1-iodo-3-nitrobenzene
CAS Number	1261782-23-3
Molecular Formula	$C_6H_3FINO_2$
Molecular Weight	267.00 g/mol
Appearance	Pale yellow to orange solid
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water
Stability	Light sensitive (store in amber vials); Stable under inert atmosphere

Comparative Analysis: Why Choose the Iodide?

In medicinal chemistry, the choice between aryl iodide, bromide, and chloride is critical.[1] While the bromide (2-Fluoro-1-bromo-3-nitrobenzene) is cheaper, the iodide offers distinct kinetic advantages that enhance reproducibility in difficult couplings.[1]

Bond Dissociation Energy (BDE) & Reactivity

The Carbon-Iodine bond is significantly weaker than the Carbon-Bromine bond, facilitating faster oxidative addition to Pd(0) species.[1][2] This allows reactions to proceed at lower temperatures, preserving the nitro group and preventing defluorination.[1]

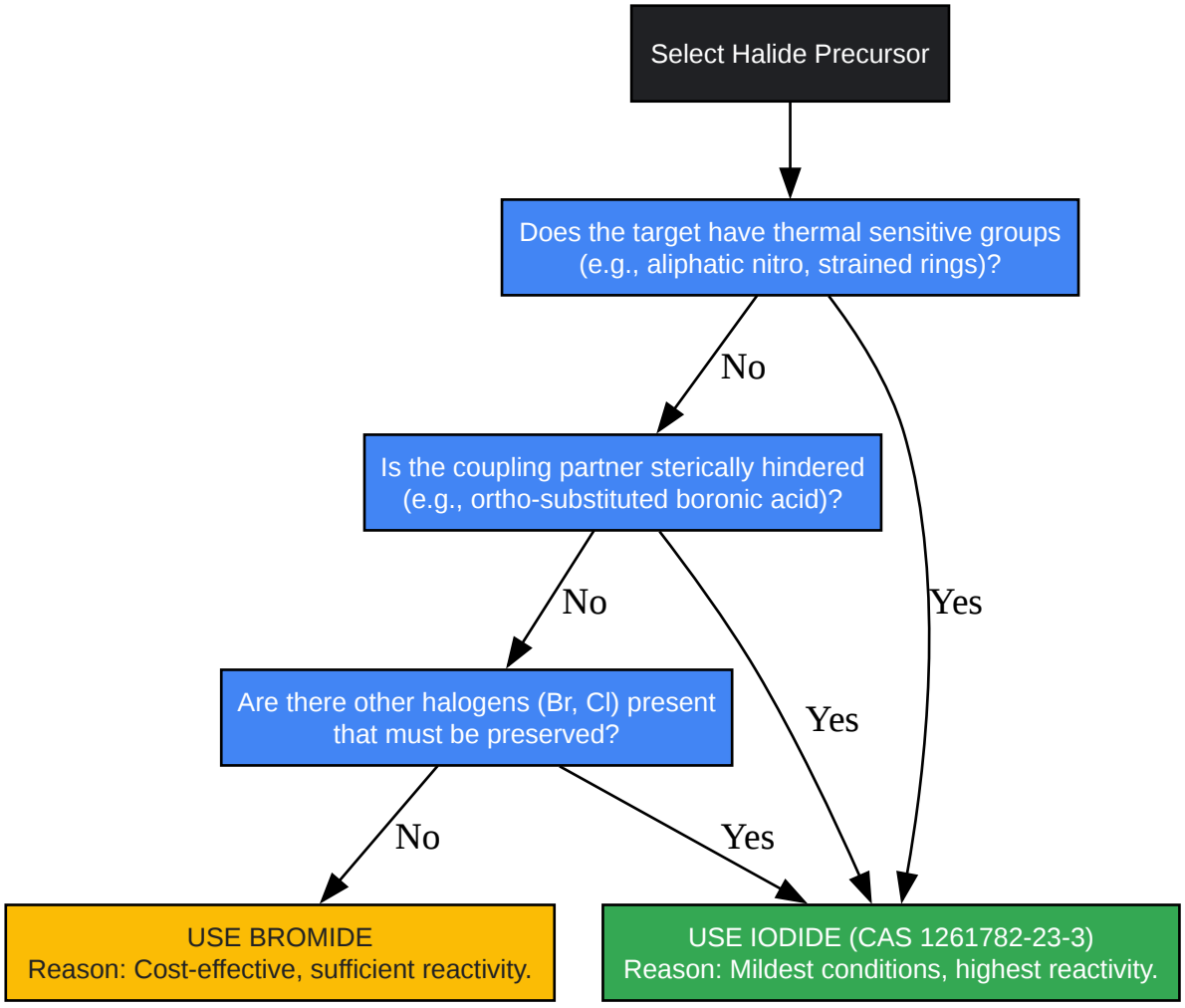
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Feature	Iodide Analog **(This Product)**	Bromide Analog	Chloride Analog
C-X Bond Energy	~271 kJ/mol (Weakest)	~339 kJ/mol	~401 kJ/mol (Strongest)
Oxidative Addition	Fast (Rate-limiting step is often transmetallation)	Moderate (Rate-limiting step is oxidative addition)	Slow (Requires specialized ligands)
Reaction Temp	Room Temp to 60°C	80°C to 110°C	>100°C
Chemoselectivity	Excellent (Reacts exclusively before Br/Cl sites)	Good	Poor (Hard to differentiate from other Cl sites)
Cost	High	Low	Very Low

Decision Logic for Substrate Selection

Use the following logic to determine if the Iodide is required for your specific workflow:

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Figure 1: Decision matrix for selecting **2-Fluoro-1-iodo-3-nitrobenzene** over alternative halides.

Validated Experimental Protocols

Synthesis via Sandmeyer Reaction (Reproducibility Standard)

While commercially available, the highest purity (>99%) is achieved via fresh synthesis from 2-fluoro-3-nitroaniline.[1] This avoids the formation of regioisomers common in direct electrophilic iodination.[1]

Reaction Scheme:

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- Diazotization: Amine

  Diazonium Salt (using

  or

).

- Iodination: Diazonium Salt

  Aryl Iodide (using

).

Step-by-Step Protocol:

- Dissolution: Charge a 3-neck flask with 2-fluoro-3-nitroaniline (10.0 mmol) and 6 M HCl (20 mL). Cool to 0°C using an ice/salt bath.[1] Critical: Maintain internal temp < 5°C to prevent diazonium decomposition.
- Diazotization: Dropwise add a solution of

  (12.0 mmol) in water (5 mL). Stir for 30 min at 0°C. The solution should become clear/translucent.
- Quench: In a separate beaker, dissolve KI (15.0 mmol) in water (10 mL). Slowly pour the cold diazonium solution into the KI solution with vigorous stirring. Note: Nitrogen gas evolution will be vigorous.
- Workup: Allow to warm to Room Temperature (RT) and stir for 2 hours. Extract with EtOAc (3x).[3] Wash organics with saturated

  (to remove excess iodine, indicated by color change from purple to yellow) and Brine.[1]
- Purification: Recrystallize from Ethanol/Water or purify via silica flash chromatography (Hexanes/EtOAc 9:1).

Application: Suzuki-Miyaura Coupling

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This protocol demonstrates the chemoselective coupling of the iodide in the presence of the nitro group.[1]

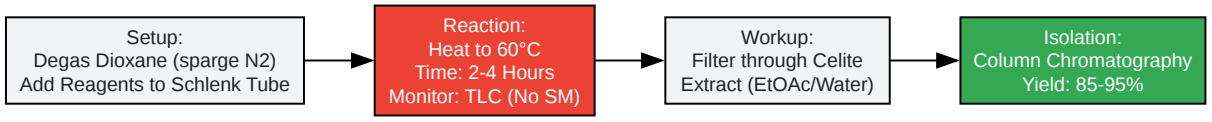
Reagents:

- Substrate: **2-Fluoro-1-iodo-3-nitrobenzene** (1.0 equiv)[1]
- Coupling Partner: Phenylboronic acid (1.2 equiv)
- Catalyst:

  (5 mol%)
- Base:

  (2.0 equiv, 2M aqueous)
- Solvent: 1,4-Dioxane (degassed)[1]

Workflow Diagram:



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Figure 2: Optimized workflow for Suzuki coupling of **2-Fluoro-1-iodo-3-nitrobenzene**.

Observation Notes:

- Reaction Time: The iodide typically converts fully in 2-4 hours at 60°C. The bromide analog often requires 12+ hours or 90°C.[1]
- Color Change: The reaction mixture turns black (Pd precipitation) upon completion.
- Side Reactions: If the temperature exceeds 80°C, trace amounts of defluorination or nitro-reduction may be observed.[1]

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Reproducibility Critical Control Points

To ensure consistent results between batches, adhere to these control points:

- Iodine Scavenging: The final product often retains trace iodine (

  ), which appears as a purple tint.[1] Always wash the organic phase with 10% Sodium Thiosulfate until the color dissipates.[1] Residual iodine can poison Pd-catalysts in downstream steps.[1]

- Regioisomer Purity: Commercial sources may contain trace 2-fluoro-1-iodo-5-nitrobenzene.[1] Verify purity using 1H NMR.
  - Diagnostic Signal: The proton between F and

    (C-4) appears as a distinct triplet/multiplet due to F-coupling.[1]

- Storage: The C-I bond is photolabile.[1] Store the solid in amber glass under Argon at 4°C.

References

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- Suzuki Coupling Methodology: Miyaura, N., & Suzuki, A. (1995).[1][7] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483.[1] (Foundational text for the coupling conditions cited).

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